

A Technical Guide to 1,5-Dibromopentane-d10 for Researchers

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d10

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the physical properties of **1,5-Dibromopentane-d10**. Due to the limited availability of specific experimental data for the deuterated form, this document presents detailed information for the non-deuterated analogue, 1,5-Dibromopentane, and discusses the anticipated effects of deuteration.

Core Physical Properties

Quantitative data for **1,5-Dibromopentane-d10** is not readily available in published literature. Therefore, the physical properties of the non-deuterated form, 1,5-Dibromopentane, are provided below as a close approximation. Researchers should anticipate slight variations in these values for the deuterated compound.

Property	Value (for 1,5-Dibromopentane)
Molecular Formula	C ₅ H ₁₀ Br ₂
Molecular Weight	229.94 g/mol
Appearance	Clear colorless to pale yellow liquid
Density	1.688 g/mL at 25 °C[1]
Boiling Point	110 °C at 15 mmHg[1]
Melting Point	-34 °C[1]
Refractive Index	n _{20/D} 1.512 (lit.)[1]
Solubility	Insoluble in water; soluble in organic solvents like benzene and chloroform.[2]

Note on Deuterated Compound:

The molecular formula for **1,5-Dibromopentane-d10** is C₅D₁₀Br₂. The molecular weight is approximately 239.06 g/mol. The primary difference lies in the substitution of ten protium (¹H) atoms with deuterium (²H) atoms. This isotopic substitution is expected to influence the physical properties.

Expected Effects of Deuteration on Physical Properties

The replacement of hydrogen with deuterium can lead to measurable changes in the physical properties of a molecule, primarily due to the increased mass of deuterium.

- **Boiling Point:** Deuterated compounds typically have a slightly higher boiling point than their non-deuterated counterparts. This is attributed to the stronger intermolecular van der Waals forces resulting from the lower vibrational frequency and amplitude of the C-D bond compared to the C-H bond.
- **Density:** The density of **1,5-Dibromopentane-d10** is expected to be higher than that of 1,5-Dibromopentane due to the greater mass of deuterium.

- **Refractive Index:** The refractive index may also be slightly altered upon deuteration, though the change is generally small.
- **Spectroscopic Properties:** The most significant difference will be observed in spectroscopic analysis. In Infrared (IR) spectroscopy, the C-D stretching and bending vibrations will appear at lower frequencies (wavenumbers) compared to the C-H vibrations. In Nuclear Magnetic Resonance (NMR) spectroscopy, deuterium has a different gyromagnetic ratio and is NMR active, but it will not appear in a standard ^1H NMR spectrum. In ^{13}C NMR, the coupling between carbon and deuterium (C-D) will differ from C-H coupling. Mass spectrometry will clearly show a higher molecular ion peak corresponding to the increased mass.

Experimental Protocols

For researchers who need to determine the precise physical properties of **1,5-Dibromopentane-d10**, the following standard experimental methodologies can be employed.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- Place a few drops of the **1,5-Dibromopentane-d10** into the small test tube.

- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer.
- Place the assembly in the Thiele tube or oil bath.
- Heat the apparatus gently. A stream of bubbles will emerge from the open end of the capillary tube as the air inside expands.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

Apparatus:

- Pycnometer
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m_1).
- Fill the pycnometer with **1,5-Dibromopentane-d10**, ensuring no air bubbles are trapped. Place the stopper and wipe away any excess liquid.

- Weigh the filled pycnometer (m_2).
- The mass of the liquid is $m_2 - m_1$.
- To determine the exact volume of the pycnometer, repeat the procedure with a liquid of known density (e.g., deionized water) at the same temperature.
- Calculate the density of **1,5-Dibromopentane-d10** using the formula: Density = (mass of liquid) / (volume of pycnometer).

Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

Apparatus:

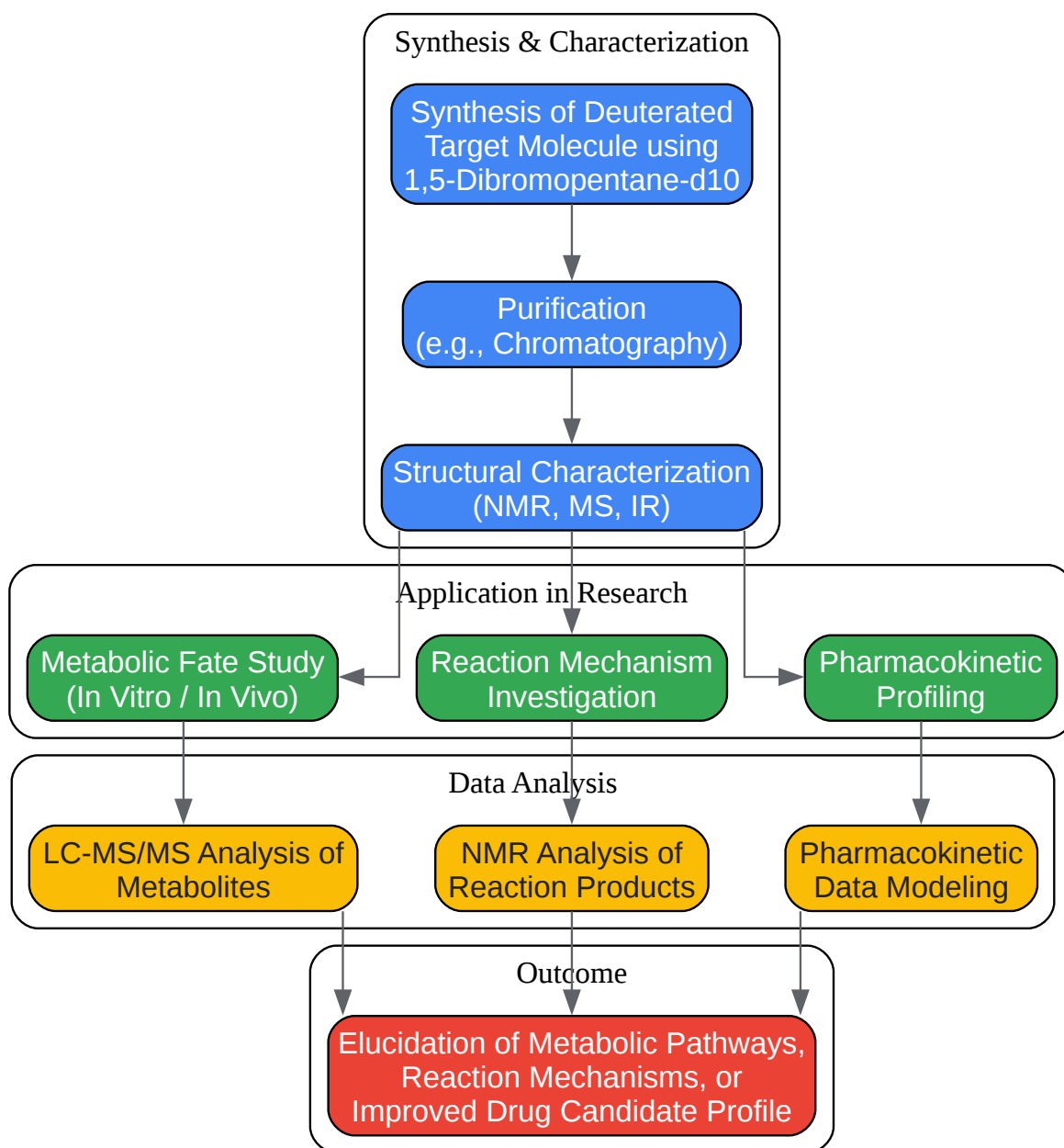
- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Ensure the refractometer prisms are clean.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Using a dropper, place a small sample of **1,5-Dibromopentane-d10** onto the prism.
- Close the prisms and allow the sample to reach thermal equilibrium, which can be maintained by the circulating water bath.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

Research Workflow and Applications

1,5-Dibromopentane-d10 is a valuable tool for researchers, particularly in drug development and mechanistic studies, due to its utility as a deuterated building block. Deuterium labeling can be used to trace the metabolic fate of a molecule or to investigate reaction mechanisms. The increased stability of the C-D bond can also be exploited to create compounds with altered pharmacokinetic profiles (the "kinetic isotope effect").



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General research workflow using **1,5-Dibromopentane-d10**.

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References

- 1. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Measuring density | Class experiment | RSC Education [edu.rsc.org]
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